

physical and chemical properties of Guaiacol acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyphenyl acetate

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Guaiacol Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Guaiacol acetate, the acetate ester of guaiacol, is a chemical compound with applications in the fragrance, flavor, and pharmaceutical industries. This technical guide provides an in-depth overview of the physical and chemical properties of guaiacol acetate, detailed experimental protocols for its synthesis and purification, and an exploration of its potential biological activities through relevant signaling pathways. All quantitative data is presented in structured tables for ease of reference, and key experimental and logical workflows are visualized using diagrams.

Physical and Chemical Properties

Guaiacol acetate is a white crystalline solid or a colorless to pale yellow liquid with a characteristic sweet, woody, and smoky odor. Its fundamental physical and chemical properties are summarized below.

General Properties

Property	Value	Reference(s)
CAS Number	613-70-7	
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
IUPAC Name	2-methoxyphenyl acetate	[1]
Synonyms	Guaiacyl acetate, o-Acetoxyanisole, Acetylguaiacol	[2]

Quantitative Physical and Chemical Data

Property	Value	Unit	Reference(s)
Molecular Weight	166.17	g/mol	[3]
Melting Point	31.0 - 32.0	°C	[2]
Boiling Point	239.0 - 241.0	°C (at 760 mmHg)	[2]
122.0 - 124.0	°C (at 18.00 mmHg)	[2]	
Density	1.136 - 1.138	g/cm ³ (at 20 °C)	[2]
Refractive Index	1.513 - 1.515	(at 20 °C)	[2]
Flash Point	> 110.0	°C	[2]
Water Solubility	4249	mg/L (at 25 °C, est.)	[2]
logP (o/w)	1.380	[2]	

Spectral Data

The structural elucidation of guaiacol acetate is supported by various spectroscopic techniques. While raw spectral data is not provided here, the following summarizes the expected and reported spectral characteristics.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum is expected to show signals corresponding to the aromatic protons of the benzene ring, the methoxy group protons, and the acetyl group protons.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum will exhibit distinct peaks for each unique carbon atom in the molecule, including the aromatic carbons, the methoxy carbon, the ester carbonyl carbon, and the acetyl methyl carbon.
- IR (Infrared) Spectroscopy: The IR spectrum of guaiacol acetate is characterized by strong absorption bands corresponding to the C=O stretching of the ester group, C-O stretching vibrations, and aromatic C-H and C=C stretching.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of guaiacol acetate, along with characteristic fragmentation patterns.

Experimental Protocols

Synthesis of Guaiacol Acetate

Guaiacol acetate is commonly synthesized by the acetylation of guaiacol using acetic anhydride.

Materials:

- Guaiacol (2-methoxyphenol)
- Acetic anhydride
- Pyridine (catalyst)
- Dichloromethane (solvent, optional)
- Dilute hydrochloric acid (e.g., 1 M HCl)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- In a clean, dry round-bottom flask, dissolve guaiacol in dichloromethane. Alternatively, the reaction can be performed neat.
- Add an equimolar amount of acetic anhydride to the solution.
- Add a catalytic amount of pyridine to the reaction mixture.
- Stir the mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete (as indicated by the disappearance of the guaiacol spot on TLC), the work-up procedure is initiated.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with dilute hydrochloric acid, water, saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude guaiacol acetate.

Purification of Guaiacol Acetate

The crude product from the synthesis can be purified by either vacuum distillation or column chromatography.

A. Vacuum Distillation:

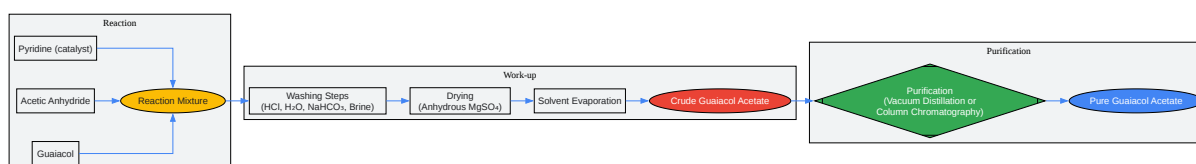
- Set up a distillation apparatus for vacuum distillation.
- Place the crude guaiacol acetate in the distillation flask.
- Heat the flask gently under reduced pressure.
- Collect the fraction that distills at the appropriate boiling point and pressure (e.g., 122-124 °C at 18 mmHg)[2].

B. Column Chromatography:

- Prepare a silica gel column using a suitable solvent system (e.g., a mixture of hexane and ethyl acetate).
- Dissolve the crude guaiacol acetate in a minimum amount of the eluent.
- Load the sample onto the top of the column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield purified guaiacol acetate.

Mandatory Visualizations

Synthesis Workflow

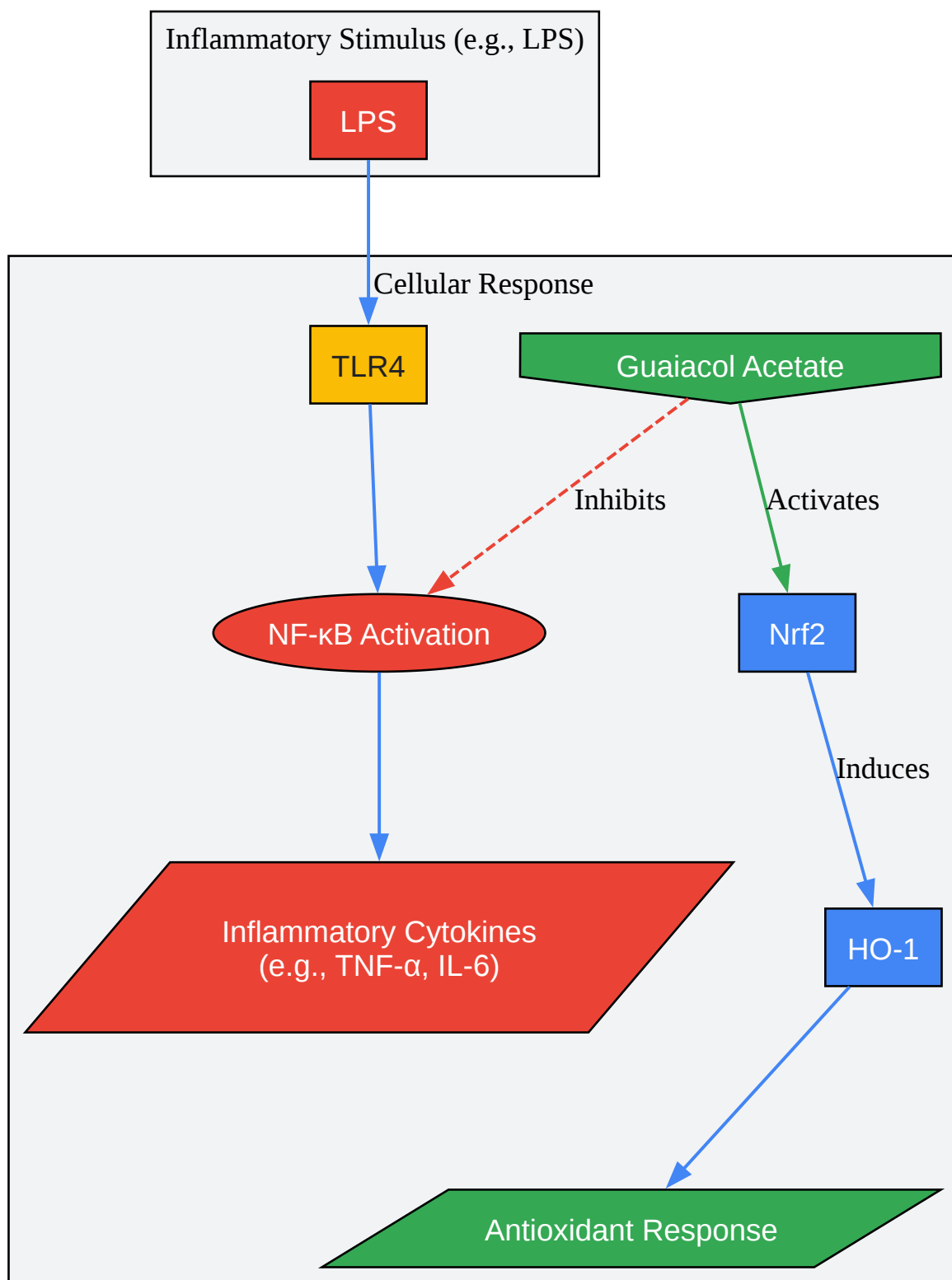


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Caption: General experimental workflow for the synthesis and purification of Guaiacol Acetate.

Plausible Anti-Inflammatory Signaling Pathway

While the specific signaling pathways of guaiacol acetate are not extensively studied, the known anti-inflammatory and antioxidant activities of its parent compound, guaiacol, and related phenolic compounds suggest a plausible mechanism of action involving the modulation of key inflammatory pathways. The following diagram illustrates a potential signaling cascade based on the activities of structurally similar compounds like 4-ethylguaiacol.^[4]^[5]



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Caption: A plausible anti-inflammatory signaling pathway modulated by Guaiacol Acetate.

Biological Activity and Potential Applications

Guaiacol and its derivatives are known for their antioxidant and anti-inflammatory properties.[6][7] The phenolic hydroxyl group in guaiacol is a key contributor to its ability to scavenge free radicals. While guaiacol acetate has the phenolic hydroxyl group protected by an acetyl group, it is plausible that in vivo esterases could hydrolyze the ester, releasing guaiacol to exert its biological effects.

Studies on related compounds, such as 4-ethylguaiacol, have demonstrated anti-inflammatory effects through the activation of the Nrf2/HO-1 pathway and the inhibition of NF- κ B activation.[4][5] The Nrf2 pathway is a critical regulator of cellular antioxidant responses, and its activation can lead to the expression of various protective genes. The NF- κ B pathway is a central mediator of inflammatory responses, and its inhibition can reduce the production of pro-inflammatory cytokines. These findings suggest that guaiacol acetate may serve as a pro-drug, delivering guaiacol to exert similar therapeutic effects.

The pleasant aroma of guaiacol acetate also leads to its use in the flavor and fragrance industry.

Safety and Handling

Guaiacol acetate is classified as an irritant. Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be used in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

This technical guide has provided a comprehensive overview of the physical and chemical properties, synthesis, and potential biological activities of guaiacol acetate. The presented data and protocols offer valuable resources for researchers, scientists, and drug development professionals working with this compound. Further research is warranted to fully elucidate the specific signaling pathways and therapeutic potential of guaiacol acetate.

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- To cite this document: BenchChem. [physical and chemical properties of Guaiacol acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672421#physical-and-chemical-properties-of-guaiacol-acetate]

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